

4-Fluoro-3-phenoxybenzoic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Fluoro-3-phenoxybenzoic acid

Cat. No.: B1329925

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Technical Overview: 4-Fluoro-3-phenoxybenzoic acid

This guide provides key identification and property data for **4-Fluoro-3-phenoxybenzoic acid**, a compound relevant to researchers and professionals in drug development and chemical synthesis.

Chemical Identity and Properties

4-Fluoro-3-phenoxybenzoic acid is an organic compound classified as a diphenyl ether.^[1] Its structure consists of two benzene rings connected by an oxygen atom, with a fluorine atom and a carboxylic acid group attached to one of the rings.^[1] This specific arrangement of functional groups dictates its chemical properties and reactivity. The compound is also recognized as a metabolite of the pesticide beta-cyfluthrin.

A comprehensive summary of its key identifiers and molecular properties is presented below.

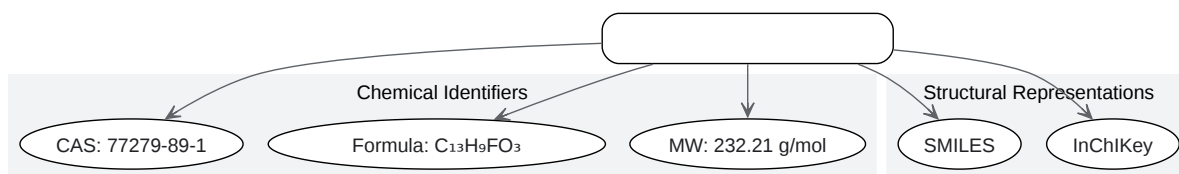
Parameter	Value	Source
CAS Number	77279-89-1	[1][2][3][4]
Molecular Weight	232.21 g/mol	[1][2][3]
Molecular Formula	C ₁₃ H ₉ FO ₃	[1][2][3]
IUPAC Name	4-fluoro-3-phenoxybenzoic acid	[2]
SMILES	C1=CC=C(C=C1)OC2=C(C=C C(=C2)C(=O)O)F	[1][2][3]
InChIKey	VLXNXMTVRWIUJZ- UHFFFAOYSA-N	[2]

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or analysis of **4-Fluoro-3-phenoxybenzoic acid**, as well as its involvement in specific signaling pathways, are highly context-dependent and were not detailed in the general property searches. For specific applications, researchers would need to consult specialized literature in areas such as synthetic chemistry, pharmacology, or environmental science.

Logical Relationship of Identifiers

The following diagram illustrates the hierarchical relationship between the common name of the compound and its various chemical identifiers.



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Caption: Relationship between the common chemical name and its key identifiers.

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References

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- 2. 4-Fluoro-3-phenoxybenzoic acid | C₁₃H₉FO₃ | CID 157032 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Fluoro-3-phenoxy benzoic acid | 77279-89-1 | FF80030 [biosynth.com]
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